

# An In-depth Technical Guide to 2,2,5-Trimethylhexane

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## Compound of Interest

Compound Name: 2,2,5-Trimethylhexane

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This technical guide provides a comprehensive overview of **2,2,5-trimethylhexane**, including its chemical identity, physicochemical properties, and relevant experimental methodologies.

## Chemical Identity

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **2,2,5-trimethylhexane**.<sup>[1][2][3][4]</sup> It is a branched-chain alkane with the molecular formula  $C_9H_{20}$ .<sup>[5][6]</sup>

Common synonyms for **2,2,5-trimethylhexane** include:

- Hexane, 2,2,5-trimethyl-<sup>[7][8]</sup>
- NSC 65657<sup>[7][8]</sup>

## Physicochemical Properties

**2,2,5-Trimethylhexane** is a colorless, flammable liquid with a pungent odor.<sup>[1][5]</sup> The quantitative physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>20</sub>	[5][6]
Molecular Weight	128.26 g/mol	[3][5][7]
CAS Number	3522-94-9	[1][2][4]
Boiling Point	Approximately 123.6 °C to 124 °C	[5][9]
Density	Approximately 0.7 g/cm <sup>3</sup>	[5]
Flash Point	Approximately 31°C to 34°C	[5][9]
Vapor Pressure	16.6 mmHg	[1]
Water Solubility	Very low	[9]
Refractive Index	~1.407	[9]
Odor Threshold	900 ppb	[10]

## Experimental Protocols

**2,2,5-Trimethylhexane** is typically synthesized through the alkylation of hexane with isobutylene in the presence of a catalyst.[5] Other methods include catalytic cracking and hydrocracking of larger hydrocarbons.[5] While specific laboratory-scale synthesis protocols are not readily available, a general procedure for the acid-catalyzed alkylation of an alkane is outlined below. This should be considered a representative method and would require optimization for specific laboratory conditions.

Objective: To synthesize **2,2,5-trimethylhexane** via the alkylation of a suitable hexane isomer with an isobutylene source.

Materials:

- A suitable hexane isomer (e.g., isopentane, which can rearrange)
- An isobutylene source (e.g., isobutylene gas or a precursor like tert-butanol)

- A strong acid catalyst (e.g., concentrated sulfuric acid or hydrofluoric acid)
- Anhydrous sodium sulfate or magnesium sulfate for drying
- Reaction vessel equipped with a stirrer, cooling bath, and gas inlet
- Separatory funnel
- Distillation apparatus

Procedure:

- Cool the reaction vessel containing the hexane isomer to a low temperature (e.g., 0-10 °C) using an ice bath.
- Slowly add the strong acid catalyst to the stirred hexane isomer.
- Bubble isobutylene gas through the mixture at a controlled rate, or add the isobutylene precursor dropwise. Maintain the low temperature throughout the addition.
- After the addition is complete, allow the mixture to react for a specified period, continuing to stir and cool.
- Let the reaction mixture settle, and two layers should form (an acid layer and an organic layer).
- Carefully separate the organic layer using a separatory funnel.
- Neutralize any remaining acid in the organic layer by washing with a dilute base (e.g., sodium bicarbonate solution), followed by water.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Isolate the **2,2,5-trimethylhexane** from the product mixture via fractional distillation.
- Characterize the final product using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

**2,2,5-Trimethylhexane** can be used as a reference compound in various analytical techniques, including Gas Chromatography (GC).<sup>[5]</sup> A general protocol for the analysis of a hydrocarbon sample that may contain **2,2,5-trimethylhexane** is provided below.

Objective: To identify and quantify **2,2,5-trimethylhexane** in a volatile organic sample using Gas Chromatography with a Flame Ionization Detector (GC-FID).

Instrumentation and Consumables:

- Gas Chromatograph with a Flame Ionization Detector (FID)
- A non-polar capillary column (e.g., DB-1 or equivalent, 100% dimethylpolysiloxane)
- Helium or Hydrogen as the carrier gas
- Autosampler vials
- Microsyringe
- A standard solution of **2,2,5-trimethylhexane** of known concentration

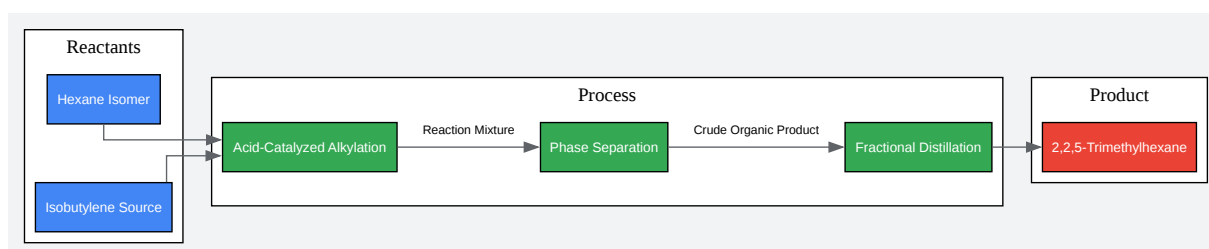
Procedure:

- Sample Preparation: Prepare a dilute solution of the unknown sample in a volatile solvent (e.g., pentane or hexane). If quantitation is desired, add an internal standard.
- Instrument Setup:
  - Set the injector temperature (e.g., 250 °C).
  - Set the detector temperature (e.g., 250 °C).
  - Establish a suitable temperature program for the oven. For example, an initial temperature of 40 °C held for 5 minutes, followed by a ramp of 10 °C/minute to 200 °C, and a final hold for 5 minutes.
  - Set the carrier gas flow rate.

- Calibration: Inject a series of standard solutions of **2,2,5-trimethylhexane** of known concentrations to generate a calibration curve.
- Sample Analysis: Inject the prepared unknown sample into the GC.
- Data Analysis:
  - Identify the peak corresponding to **2,2,5-trimethylhexane** in the chromatogram by comparing its retention time to that of the standard.
  - If performing a quantitative analysis, calculate the concentration of **2,2,5-trimethylhexane** in the unknown sample based on the peak area and the calibration curve.

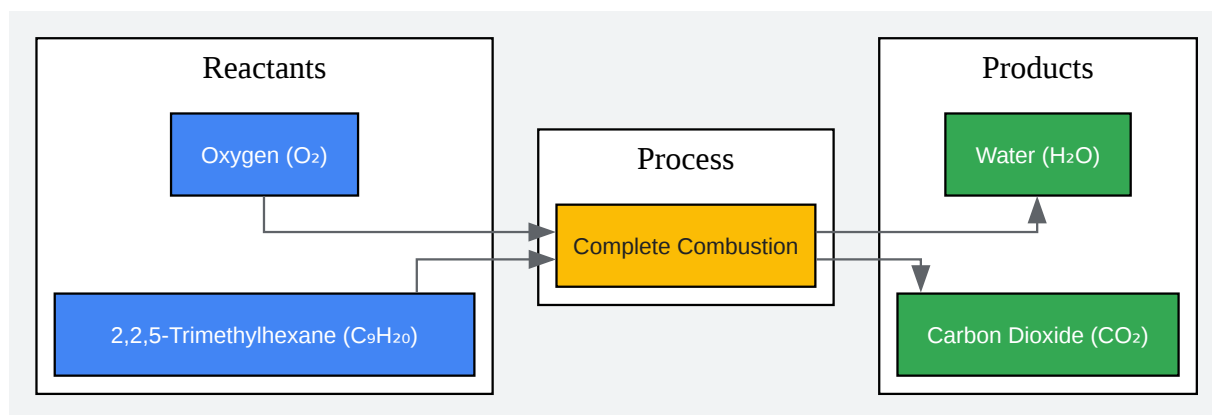
## Reaction Pathways and Workflows

**2,2,5-Trimethylhexane** is a saturated hydrocarbon and is relatively unreactive. It does not have a known biological mechanism of action.[5] Its primary chemical reactions are combustion and halogenation under UV light.[5] The following diagrams illustrate a generalized workflow for its synthesis and a simplified representation of its complete combustion.



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Caption: A generalized workflow for the synthesis of **2,2,5-trimethylhexane**.



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Caption: A simplified diagram of the complete combustion of **2,2,5-trimethylhexane**.

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